Strategic Synthesis of 3-Chloro-6-cyclopropylpyridazine: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*3-Chloro-6-cyclopropylpyridazine*
CAS No.:	*1046816-38-9*
Cat. No.:	*B1424990*

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Target Molecule: **3-Chloro-6-cyclopropylpyridazine** CAS Registry Number: 1046816-38-9 Molecular Formula: C

H

ClN

Molecular Weight: 154.60 g/mol [1][2][3]

Executive Summary & Strategic Overview

3-Chloro-6-cyclopropylpyridazine is a high-value scaffold in medicinal chemistry, serving as a critical intermediate for dihydroorotate dehydrogenase (DHODH) inhibitors and calcium channel blockers.[2] Its structural utility lies in the cyclopropyl group, which offers metabolic stability and unique steric bulk compared to isopropyl or ethyl groups, and the 3-chloro substituent, which serves as a versatile electrophilic handle for downstream functionalization (S

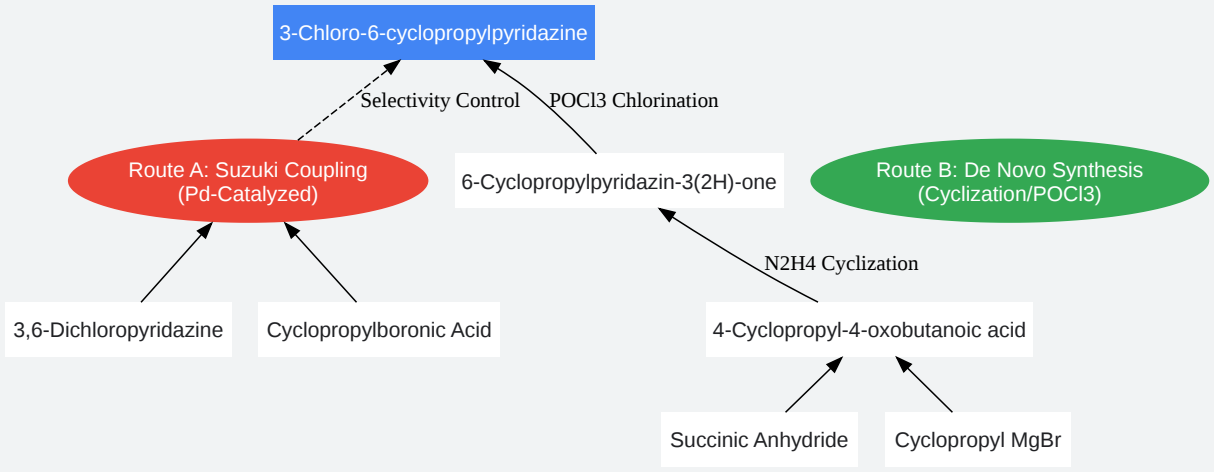
Ar or Pd-catalyzed couplings).[2]

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This guide details two distinct synthetic pathways, selected based on scale and available resources:

- Route A: Transition-Metal Catalyzed Cross-Coupling (Suzuki-Miyaura) Best for: Discovery chemistry, rapid analog generation, high-throughput synthesis.[2] Mechanism: Site-selective Pd-catalyzed coupling of 3,6-dichloropyridazine.[2]
- Route B: De Novo Ring Construction (Grignard/Hydrazine) Best for: Multi-kilogram scale-up, cost-reduction, avoiding palladium contamination.[2] Mechanism: Nucleophilic addition to succinic anhydride, condensation, and deoxychlorination.[2]

Retrosynthetic Analysis



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Figure 1: Retrosynthetic dissection showing the convergent Suzuki route (left) and the linear De Novo route (right).[2]

Route A: Site-Selective Suzuki-Miyaura Coupling[2]

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This route utilizes the commercially available 3,6-dichloropyridazine.[2] The core challenge is selectivity: preventing the formation of the 3,6-dicyclopropyl bis-coupled byproduct.[2]

Mechanistic Insight: The Selectivity Filter

Pyridazines are electron-deficient.[2] The first oxidative addition of Pd(0) into the C-Cl bond activates the ring, making the second C-Cl bond slightly less reactive due to the electron-donating nature of the newly installed alkyl group (cyclopropyl is weak EDG).[2] However, kinetic control is required.

- Ligand Choice: Bidentate ligands with large bite angles (e.g., dppf) are preferred to stabilize the Pd(II) intermediate and facilitate reductive elimination.[2]
- Base Choice: Weaker bases (K

  PO

) slow the transmetallation step, allowing better discrimination between the mono- and bis-pathways compared to strong bases like KOtBu.[2]

Experimental Protocol

Reagents:

- 3,6-Dichloropyridazine (1.0 equiv)[2][4]
- Cyclopropylboronic acid (1.1 equiv)[2]
- Pd(dppf)Cl

  [2]·CH

  Cl

  (0.05 equiv)[2]
- K

  PO

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(2.0 equiv, 2M aqueous solution)[2]

- Solvent: 1,4-Dioxane (degassed)[2]

Step-by-Step Methodology:

- Setup: In a glovebox or under Ar flow, charge a reaction vial with 3,6-dichloropyridazine (149 mg, 1.0 mmol), cyclopropylboronic acid (94 mg, 1.1 mmol), and Pd(dppf)Cl

  (41 mg, 0.05 mmol).

- Solvation: Add degassed 1,4-dioxane (5 mL) and 2M aq. K

  PO

  (1 mL).[2]

- Reaction: Seal the vessel and heat to 85°C for 4–6 hours. Note: Monitoring by LCMS is critical at the 3h mark to stop before bis-coupling dominates.[2]

- Workup: Cool to RT. Dilute with EtOAc, wash with water and brine. Dry over Na

  SO

  .

- Purification: The mono-product (R

  ~0.4 in 30% EtOAc/Hex) separates easily from the bis-product (non-polar) and starting material.[2] Flash chromatography (SiO

  , 0-40% EtOAc in Hexanes).[2]

Data Summary:

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Parameter	Value	Note
Yield	**65–75%**	**Isolated yield of mono-chloride**
Selectivity	~8:1	Mono:Bis ratio under optimized conditions

| Appearance | Off-white solid | |[2]

Route B: De Novo Ring Construction (Scalable)[2]

For kilogram-scale production, the high cost of palladium and boronic acids makes Route A prohibitive. Route B constructs the pyridazine ring from acyclic precursors.

Step 1: Synthesis of 4-Cyclopropyl-4-oxobutanoic Acid

Unlike aryl analogs, cyclopropane cannot be installed via Friedel-Crafts due to ring opening.[2] We utilize a Grignard reaction with succinic anhydride.

Protocol:

- Dissolve succinic anhydride (1.0 equiv) in anhydrous THF at -78°C.
- Add Cyclopropylmagnesium bromide (0.5M in THF, 1.05 equiv) dropwise over 1 hour. Crucial: Slow addition prevents double addition.
- Allow to warm to 0°C and stir for 2 hours.
- Quench with 1M HCl (aq). Extract with EtOAc.[5]
- Result: The

  -keto acid is obtained as a waxy solid.

Step 2: Condensation to 6-Cyclopropylpyridazin-3(2H)-one[2]

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- Suspend the keto-acid from Step 1 in Ethanol.
- Add Hydrazine hydrate (1.2 equiv).[2]
- Reflux for 3 hours. The acyclic acid cyclizes to form the pyridazinone.
- Cool to precipitate the product. Filter and wash with cold ethanol.

Step 3: Deoxychlorination with POCl

This step converts the tautomeric hydroxy group into the chloride.

Safety Alert: POCl

reacts violently with water. All glassware must be oven-dried.[2]

Protocol:

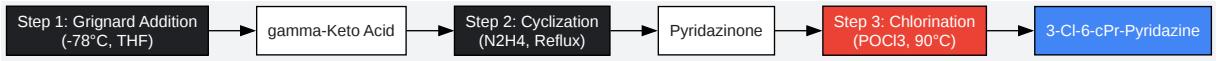
- Place 6-cyclopropylpyridazin-3(2H)-one (1.0 equiv) in a round-bottom flask.
- Add POCl

  (Phosphorus oxychloride, 5.0 equiv) as both reagent and solvent.[2]
- Heat to 90°C for 2 hours. The suspension will clear as the reaction proceeds.
- Quenching (The most dangerous step):
  - Cool the reaction mixture to RT.
  - Pour the mixture slowly onto crushed ice/water with vigorous stirring. Do not add water to the reaction flask.
  - Neutralize with NH

    OH or NaHCO

    to pH 7-8.[2]
- Extract with DCM, dry, and concentrate.

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Figure 2: Process flow for the De Novo synthesis. Step 3 requires strict safety protocols.

Analytical Validation & QC

Regardless of the route chosen, the final product must be validated.

Technique	Expected Signal / Observation
1H NMR (CDCl)	7.3–7.5 ppm: Two doublets (aromatic pyridazine protons).[2] 2.1 ppm: Multiplet (1H, cyclopropyl CH).[2] 1.0–1.2 ppm: Multiplets (4H, cyclopropyl CH).[2]
LC-MS (ESI+)	[M+H] = 155.0/157.0 (Characteristic 3:1 Chlorine isotope pattern).[2]
TLC	R ~0.4 (30% EtOAc/Hexanes).[2] Stains active under UV.

Troubleshooting Guide

- Issue: Low yield in Suzuki (Route A).
  - Cause: Protodeboronation of cyclopropylboronic acid.
  - Fix: Use Potassium Cyclopropyltrifluoroborate instead of the boronic acid. It is more stable but requires a stronger base (Cs

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CO

) and higher temperatures (100°C).[2]

- Issue: Black tar in POCl

  step (Route B).

  - Cause: Overheating or "charring" of the pyridazinone.
  - Fix: Ensure the pyridazinone is strictly dry (water reacts with POCl

    to create heat).[2] Keep temperature below 100°C.

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